

Application Notes and Protocols for 1,3-Difluoro-2-propanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Difluoro-2-propanol

Cat. No.: B128796

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **1,3-Difluoro-2-propanol** (CAS No: 453-13-4). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

1,3-Difluoro-2-propanol is a flammable liquid that requires careful handling.^[1] Its properties are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₃ H ₆ F ₂ O ^{[2][3]}
Molecular Weight	96.08 g/mol ^{[3][4]}
Appearance	Clear yellow to brownish liquid ^[2]
Boiling Point	54-55 °C at 34 mmHg ^{[2][5]}
Density	1.24 g/mL at 25 °C ^{[2][5]}
Flash Point	42 °C (107.6 °F) - closed cup ^[4]
Refractive Index	n _{20/D} 1.373 ^{[2][5]}
Storage Class	3 - Flammable liquids ^[4]

Hazard Identification and Safety Precautions

1,3-Difluoro-2-propanol is classified as a hazardous chemical.^[1] The primary hazards are summarized below, along with mandatory personal protective equipment (PPE).

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Flammable liquids (Category 3)		Warning	H226: Flammable liquid and vapor ^{[3][4]}
Skin irritation (Category 2)		Warning	H315: Causes skin irritation ^{[3][4]}
Eye irritation (Category 2)		Warning	H319: Causes serious eye irritation ^{[1][4]}
Specific target organ toxicity — Single exposure (Category 3), Respiratory system		Warning	H335: May cause respiratory irritation ^{[1][4]}
Acute toxicity, Oral (Category 4)		Warning	H302: Harmful if swallowed ^[3]
Acute toxicity, Dermal (Category 4)		Warning	H312: Harmful in contact with skin ^[3]

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following PPE must be worn at all times when handling **1,3-Difluoro-2-propanol**:

- Eye Protection: Chemical safety goggles or a face shield are mandatory.^[6]
- Hand Protection: Wear appropriate chemical-resistant gloves.^[6] It is crucial to inspect gloves for any signs of degradation before use.^[6]
- Skin and Body Protection: A lab coat or chemical-resistant apron, long pants, and closed-toe shoes are required to prevent skin contact.^[6]

- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if working in areas with poor ventilation or when exposure limits may be exceeded.
[1] A dust mask type N95 (US) or a type ABEK (EN14387) respirator filter is recommended.
[4]

Experimental Protocols

Handling Protocol

- Ventilation: Always handle **1,3-Difluoro-2-propanol** in a well-ventilated area, preferably within a chemical fume hood.[6]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, which can ignite flammable vapors.[1]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other ignition sources.[1][7] Use only non-sparking tools.[1]
- Dispensing: When transferring the liquid, do so slowly to minimize splashing.
- Avoid Inhalation: Avoid breathing vapors or mists.[1]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[8]
- Hygiene: Wash hands thoroughly after handling.[1][8] Do not eat, drink, or smoke in the work area.[1]

Storage Protocol

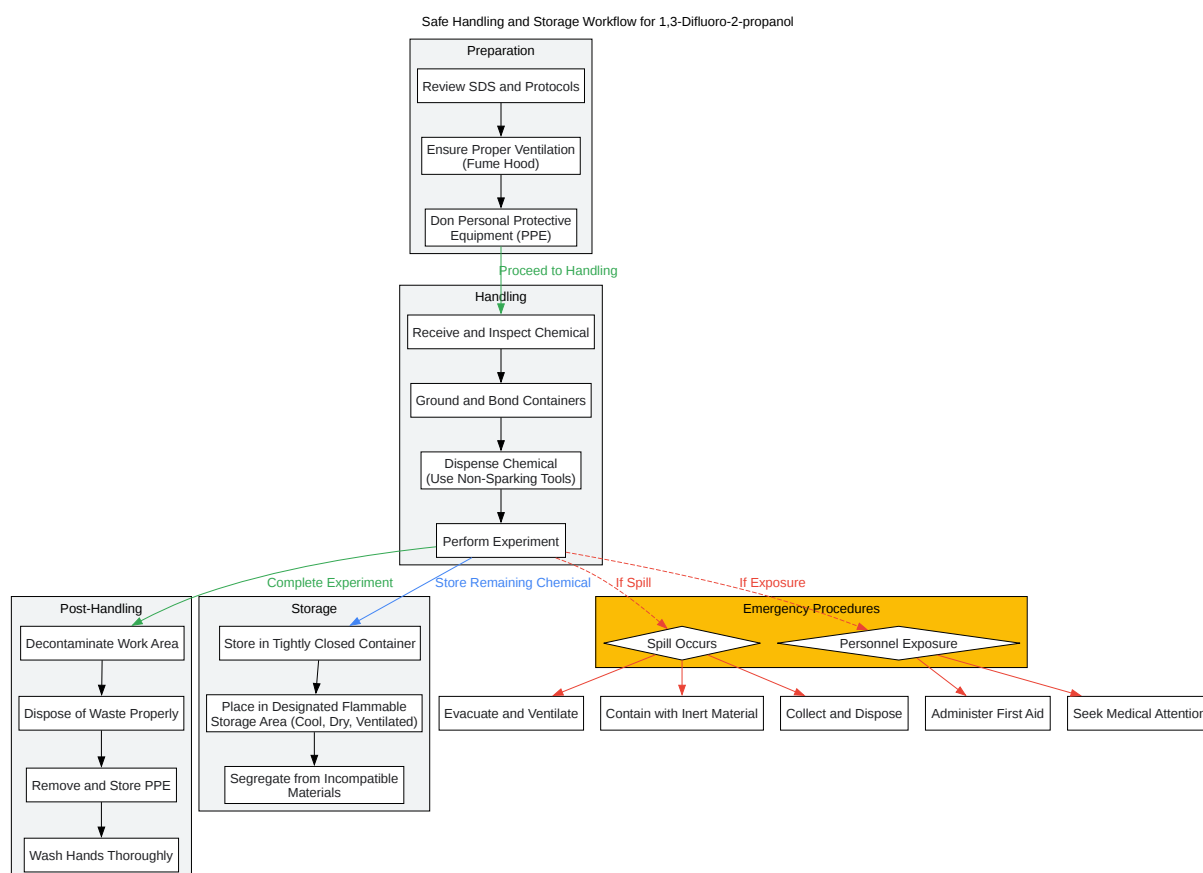
- Container: Store in a tightly closed container.[7][8]
- Location: Store in a cool, dry, and well-ventilated area designated for flammable liquids.[1][2][8]
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, strong reducing agents, acid anhydrides, and acid chlorides.[1]
- Security: Store in a locked-up area accessible only to authorized personnel.[7]

Spill and Emergency Procedures

- Spill Containment: In case of a spill, immediately remove all sources of ignition.[\[1\]](#)
- Ventilation: Ensure adequate ventilation.
- Absorption: Absorb the spill with an inert, non-combustible material such as sand, silica gel, or a universal binder.[\[1\]](#)[\[8\]](#)
- Collection: Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[\[1\]](#)
- First Aid - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[1\]](#)
- First Aid - Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Seek medical attention if irritation persists.[\[1\]](#)
- First Aid - Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[1\]](#)
- First Aid - Ingestion: Do NOT induce vomiting. Clean the mouth with water and seek immediate medical attention.[\[1\]](#)

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling and storage of **1,3-Difluoro-2-propanol**.



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Caption: Workflow for safe handling of **1,3-Difluoro-2-propanol**.

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